

Essential Safety and Logistical Information for Handling HMN-214

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Compound of Interest

Compound Name: HMN-214

Cat. No.: B1673316

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Operation, and Disposal of **HMN-214**.

This document provides crucial procedural guidance for the personal protective equipment (PPE) required when handling the investigational anti-cancer agent **HMN-214**. It outlines step-by-step operational plans to ensure the safety of laboratory personnel and the integrity of research, alongside compliant disposal protocols. **HMN-214** is an orally bioavailable prodrug of HMN-176, a potent inhibitor of Polo-like kinase 1 (PLK1), a key regulator of mitosis.^{[1][2][3][4]} Due to its cytotoxic nature, stringent safety measures are imperative.

Quantitative Data Summary

For ease of reference and comparison, the following table summarizes key quantitative data for **HMN-214** and its active metabolite, HMN-176.

Property	HMN-214	HMN-176	Source
Synonyms	IVX-214	-	[5]
CAS Number	173529-46-9	-	[4][5]
Molecular Formula	C ₂₂ H ₂₀ N ₂ O ₅ S	C ₂₀ H ₁₈ N ₂ O ₄ S	[5][6]
Molecular Weight	424.47 g/mol	382.4 g/mol	[5][6]
Appearance	White to off-white solid	Solid	[5][6]
Solubility	DMSO: ≥21.2 mg/mL	-	[5]
Storage	Store in freezer, under -20°C	-20°C	[5][6]
Mean IC ₅₀ (in vitro)	PLK1: 0.12 µM	Various cancer cell lines: 118 nM	[7]
Effective In Vivo Dosage	10-20 mg/kg in mouse xenograft models	Not applicable (HMN-214 is the oral prodrug)	[7][8]

Essential, Immediate Safety and Logistical Information

Adherence to the following procedures is mandatory for all personnel handling **HMN-214**. These guidelines are designed to minimize exposure risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is required:

- Respiratory Protection: A NIOSH-approved respirator (e.g., N95 or higher) is mandatory when handling the powdered form of **HMN-214** to prevent inhalation.

- **Hand Protection:** Double gloving with nitrile gloves is required at all times. The outer pair must be changed immediately upon contamination and every 30-60 minutes during extended procedures.
- **Body Protection:** A disposable, solid-front, back-tying gown or a dedicated lab coat is required. Cuffed sleeves are recommended. For large quantities or potential for splashing, disposable coveralls should be considered.
- **Eye Protection:** ANSI-rated safety glasses with side shields or chemical splash goggles are mandatory. A full-face shield should be worn over safety glasses when there is a significant risk of splashing.

Operational Plan: Step-by-Step Guidance

1. Designated Handling Area:

- All manipulations of **HMN-214**, especially weighing and reconstituting the solid compound, must be performed in a certified chemical fume hood, a Class II biological safety cabinet, or a glove box to contain any airborne particles.

2. Preparation and Reconstitution:

- Before handling, ensure the designated area is clean and free of clutter.
- Prepare all necessary equipment and reagents in advance to minimize time spent in the handling area.
- To reconstitute, slowly add the solvent (e.g., DMSO) to the vial containing **HMN-214** powder. Avoid vigorous shaking to prevent aerosolization. Gently vortex or sonicate if necessary to fully dissolve the compound.

3. Experimental Procedures:

- When performing dilutions or adding **HMN-214** to cell cultures or animal models, use techniques that minimize the generation of aerosols and splashes.
- Keep all containers with **HMN-214** tightly sealed when not in use.

4. Spill Management:

- In case of a spill, immediately alert others in the vicinity.
- The area should be evacuated if the spill is large or involves a significant amount of powder.
- For small spills, use a spill kit containing absorbent pads, appropriate deactivating solution (if available), and waste disposal bags.
- Do not dry sweep spilled powder. Gently cover with damp absorbent material and carefully collect it into a sealed container for hazardous waste.
- Decontaminate the spill area thoroughly.

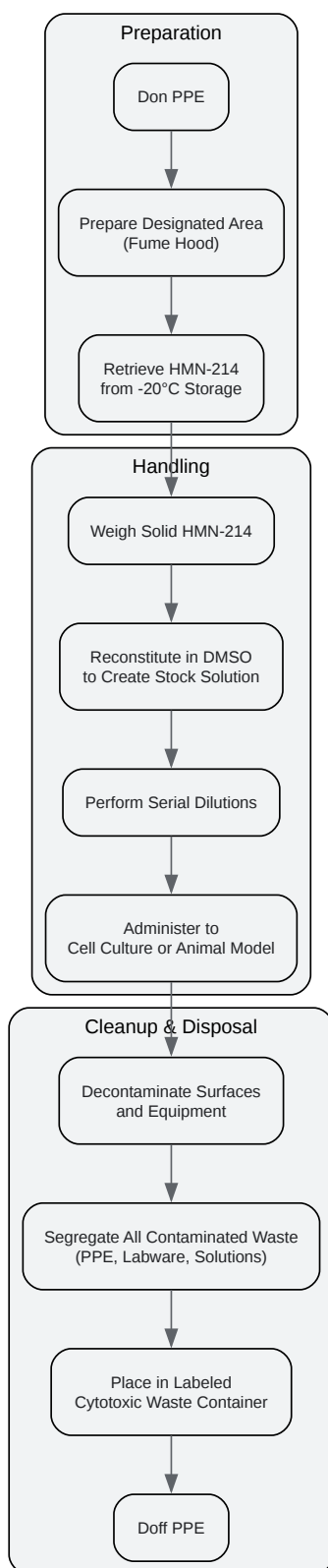
Disposal Plan

Proper disposal of **HMN-214** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

- **Waste Segregation:** All waste contaminated with **HMN-214** must be segregated as cytotoxic or hazardous chemical waste. This includes:
 - Unused **HMN-214** solutions
 - Contaminated PPE (gloves, gowns, masks)
 - Disposable labware (pipette tips, tubes, flasks)
 - Spill cleanup materials
- **Waste Containers:** Use clearly labeled, leak-proof, and puncture-resistant containers designated for cytotoxic or hazardous chemical waste.
- **Disposal Method:** Follow your institution's and local regulations for the disposal of cytotoxic waste. Incineration is the preferred method for the ultimate disposal of cytotoxic drug waste. Do not dispose of **HMN-214** waste down the drain or in regular trash.

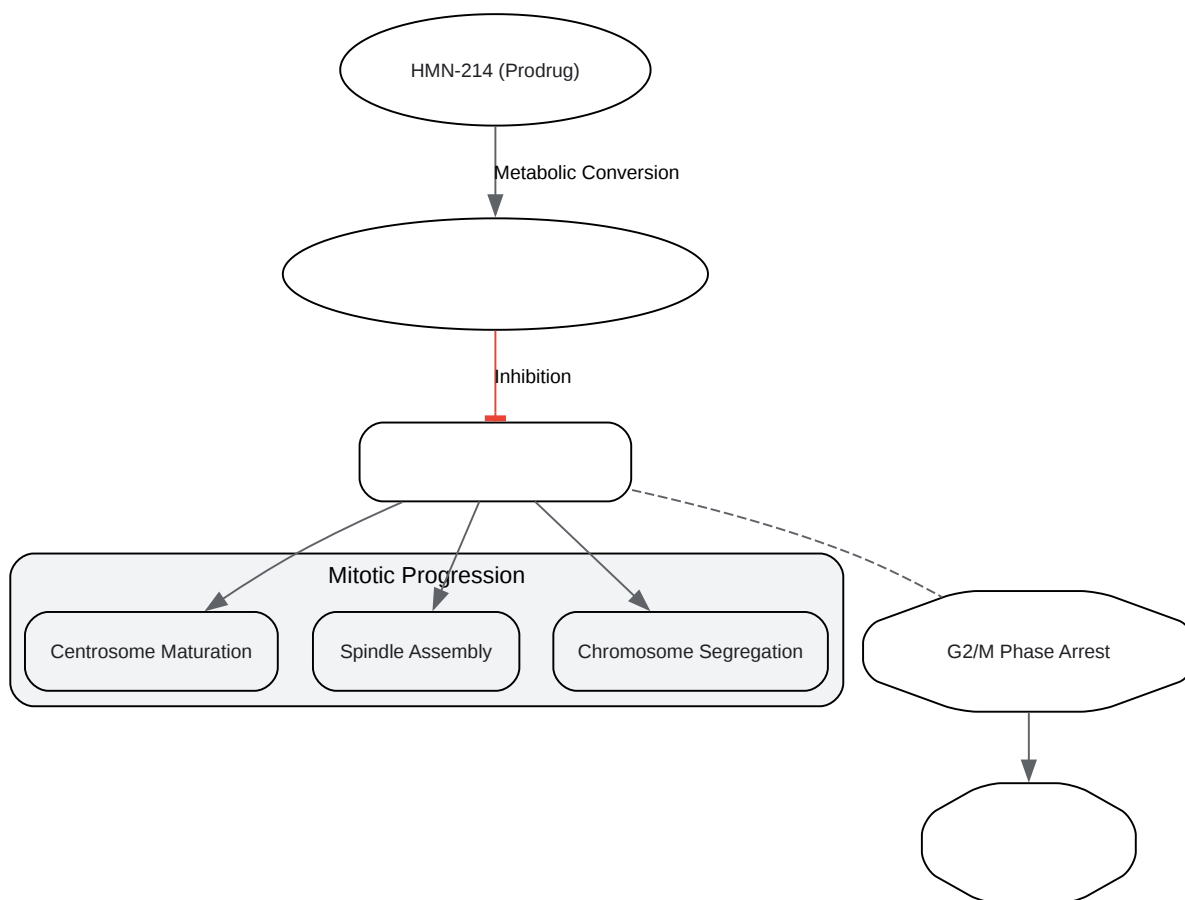
Experimental Workflow and Signaling Pathway Visualizations

To further clarify the procedural and biological context of working with **HMN-214**, the following diagrams have been generated.



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Caption: Experimental Workflow for Handling **HMN-214**.



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Caption: **HMN-214/HMN-176** Signaling Pathway.

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